

Personal protective equipment for handling 3-Oxo-3-(pyridin-2-YL)propanenitrile

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Compound of Interest

Compound Name: 3-Oxo-3-(pyridin-2-YL)propanenitrile

Cat. No.: B1313375

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Essential Safety and Handling Guide for 3-Oxo-3-(pyridin-2-YL)propanenitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Oxo-3-(pyridin-2-YL)propanenitrile** in a laboratory setting. The following information is intended for researchers, scientists, and professionals in drug development.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula	Molecular Weight
3-Oxo-3-(pyridin-2-YL)propanenitrile	54123-21-6	C ₈ H ₆ N ₂ O	146.15 g/mol

Hazard Summary:

3-Oxo-3-(pyridin-2-YL)propanenitrile is a hazardous substance that requires careful handling to minimize exposure risks. The primary hazards are summarized below.[\[1\]](#)

Hazard Class	GHS Classification	Pictogram	Signal Word
Acute Toxicity, Oral	Harmful if swallowed (H302)[1]	GHS07	Warning
Acute Toxicity, Dermal	Harmful in contact with skin (H312)[1]	GHS07	Warning
Acute Toxicity, Inhalation	Harmful if inhaled (H332)[1]	GHS07	Warning
Skin Corrosion/Irritation	Causes skin irritation (H315)[1][2]	GHS07	Warning
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)[1][2]	GHS07	Warning
Specific Target Organ Toxicity	May cause respiratory irritation (H335)[1][2]	GHS07	Warning

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling this compound. The following table outlines the required PPE.

Body Part	Required PPE
Respiratory	NIOSH-approved N95 dust mask or higher-level respirator for solid particulates.
Eyes/Face	Chemical safety goggles and a face shield.
Hands	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body	Laboratory coat, closed-toe shoes, and long pants. Consider a chemical-resistant apron for larger quantities.

Operational and Handling Plan

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Recommended storage temperature is between 2-8°C under an inert atmosphere.[\[2\]](#)

Handling - Step-by-Step Protocol:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a safety shower and eyewash station are readily accessible.
 - Perform all handling within a certified chemical fume hood.
- Donning PPE:
 - Put on all required PPE as listed in the table above before handling the chemical.
- Weighing and Transfer:
 - Handle as a solid to minimize dust generation.
 - Use a spatula for transfers. Avoid scooping directly from the container if possible.
 - If creating a solution, add the solid to the solvent slowly.
- Post-Handling:
 - Thoroughly clean the work area and any equipment used.
 - Wash hands and any exposed skin immediately after handling.

Emergency Procedures:

Emergency Situation	Protocol
Skin Contact	Immediately remove contaminated clothing. Rinse the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. For large spills, contact environmental health and safety.

Disposal Plan

All waste generated from handling **3-Oxo-3-(pyridin-2-yl)propanenitrile** must be treated as hazardous waste.

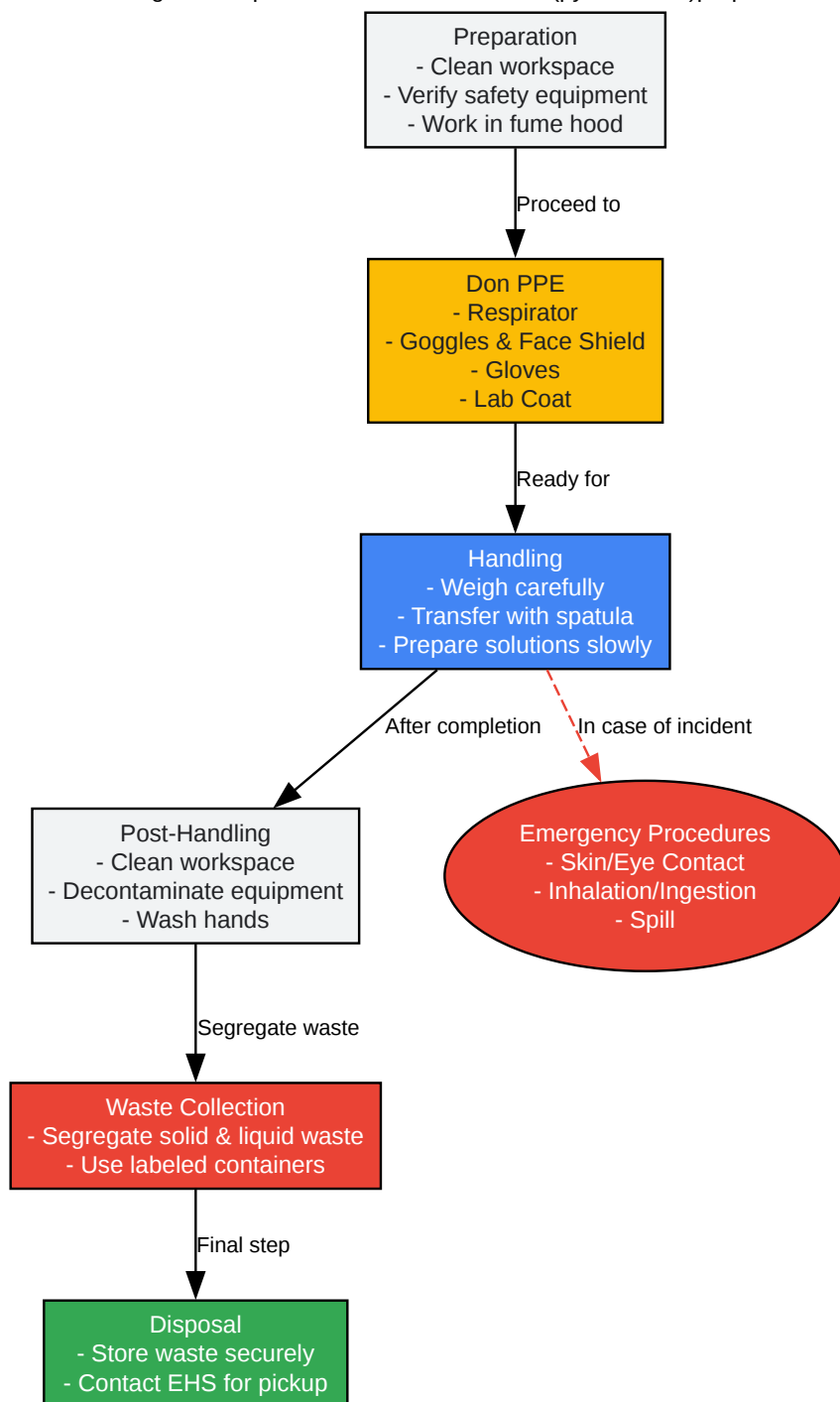
Waste Collection - Step-by-Step Protocol:

- Segregation:

- Collect all solid waste, including contaminated PPE (gloves, wipes), in a dedicated, labeled hazardous waste container.
- Collect any solutions in a separate, labeled hazardous waste container for liquids.
- Labeling:
 - Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**3-Oxo-3-(pyridin-2-yl)propanenitrile**".
- Storage of Waste:
 - Store waste containers in a designated, secure area, away from general laboratory traffic.
- Disposal:
 - Arrange for disposal through your institution's environmental health and safety office. Do not dispose of this chemical down the drain or in regular trash.

Experimental Workflow Diagram

Safe Handling and Disposal Workflow for 3-Oxo-3-(pyridin-2-yl)propanenitrile

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Caption: Workflow for safe handling and disposal.

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References

- 1. 3-Oxo-3-(pyridin-2-yl)propanenitrile | C₈H₆N₂O | CID 11571823 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Oxo-3-(pyridin-2-yl)propanenitrile | 54123-21-6 [sigmaaldrich.com]
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